

A Technical Guide to the Molecular Properties of 2,2,3-Trimethylheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,3-Trimethylheptane

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This document provides a detailed overview of the core molecular properties of **2,2,3-trimethylheptane**, a branched alkane. The focus is on its molecular formula and weight, supported by theoretical calculations and a summary of the empirical methods used for their determination.

Molecular Formula and Structure

2,2,3-Trimethylheptane is a saturated hydrocarbon. Its nomenclature dictates a seven-carbon main chain (heptane) with three methyl group substituents. Two methyl groups are located on the second carbon atom, and one is on the third.

Based on this structure, the molecular formula is derived as $C_{10}H_{22}$.^{[1][2][3][4]} This conforms to the general formula for alkanes, C_nH_{2n+2} .

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **2,2,3-trimethylheptane**, based on its molecular formula $C_{10}H_{22}$, is detailed below.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	10	12.011	120.110
Hydrogen	H	22	1.008	22.176
Total				142.286

The precise monoisotopic mass is approximately 142.28 g/mol .[\[1\]](#)[\[2\]](#)[\[4\]](#)

Experimental Protocols for Structural Elucidation

The determination of the molecular formula and weight of a novel or unknown compound is a foundational step in chemical analysis. For a hydrocarbon like **2,2,3-trimethylheptane**, the primary techniques employed are elemental analysis and mass spectrometry.

Elemental Analysis via Combustion

This technique determines the mass percentages of the constituent elements (carbon and hydrogen) in a sample, which leads to the empirical formula.

Methodology:

- **Sample Preparation:** A precisely weighed sample of the hydrocarbon is placed in a combustion tube.
- **Combustion:** The sample is heated to a high temperature in a stream of pure oxygen. This process quantitatively converts all carbon to carbon dioxide (CO₂) and all hydrogen to water (H₂O).[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Detection:** The resulting gases are passed through separate traps containing absorbents. The increase in mass of these traps corresponds to the mass of CO₂ and H₂O produced.
- **Calculation:**
 - From the mass of CO₂ and H₂O, the masses and percentages of Carbon and Hydrogen in the original sample are calculated.

- These percentages are used to determine the simplest whole-number ratio of atoms, yielding the empirical formula.

Molecular Weight Determination by Mass Spectrometry

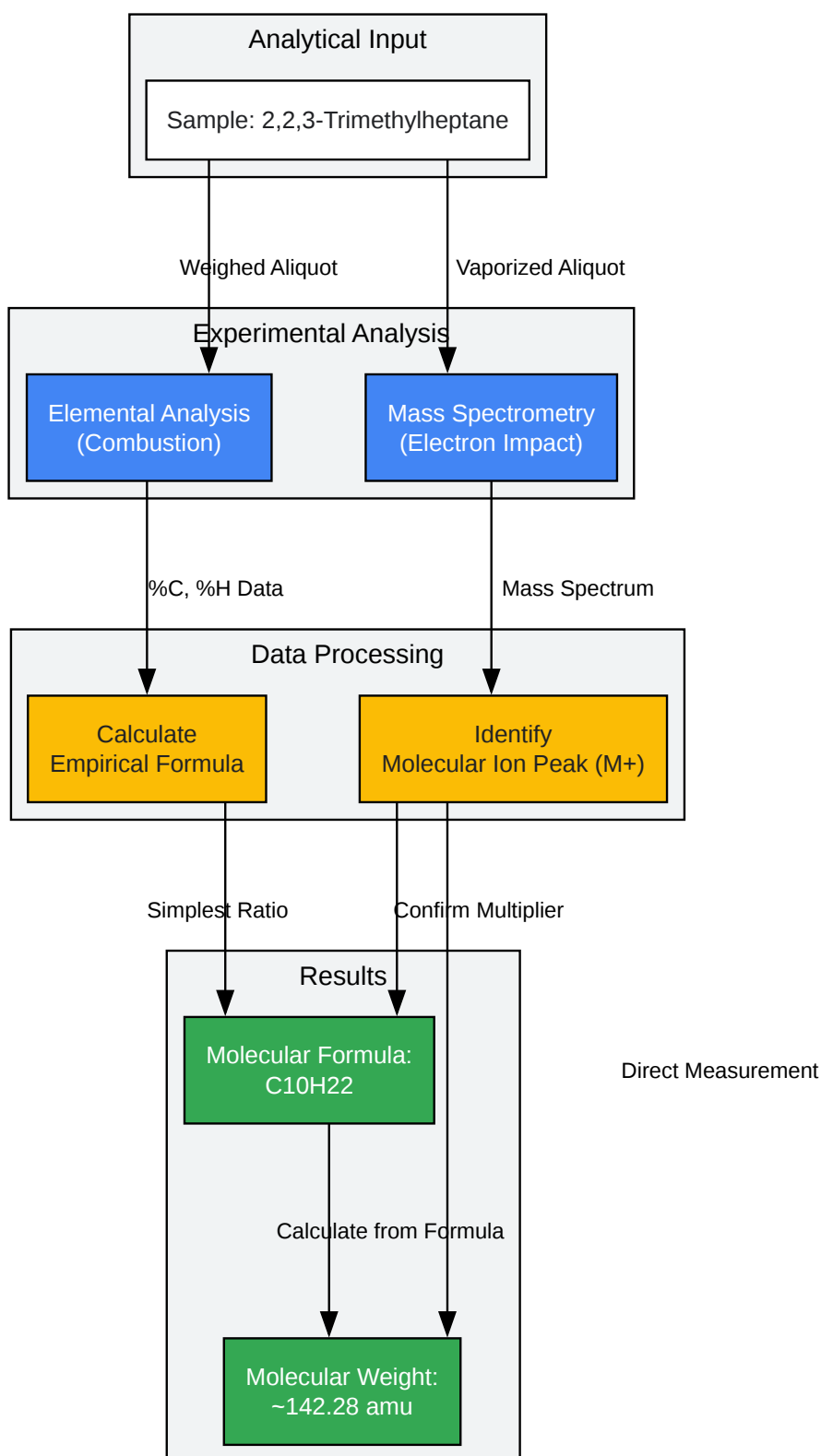
Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.^{[8][9]} It provides the exact molecular weight, allowing for the determination of the molecular formula from the empirical formula.

Methodology:

- Ionization: The gaseous sample is bombarded with a high-energy electron beam (Electron Impact Ionization), causing a molecule to lose an electron and form a positively charged molecular ion (M^+).^[10]
- Acceleration: The newly formed ions are accelerated by an electric field into the mass analyzer.
- Deflection: The ions are deflected by a magnetic field. The degree of deflection is inversely proportional to the mass-to-charge ratio of the ion; lighter ions are deflected more than heavier ones.^[10]
- Detection: A detector records the relative abundance of ions at each m/z value. The peak with the highest mass-to-charge ratio typically corresponds to the molecular ion, directly indicating the molecular weight of the compound.^{[11][12]} For alkanes, the molecular ion peak's intensity decreases with increased branching.^[13]

Logical Workflow for Characterization

The logical process for determining the molecular formula and weight of a hydrocarbon like **2,2,3-trimethylheptane** is outlined in the diagram below. This workflow begins with the pure sample and proceeds through orthogonal analytical techniques to confirm its identity.



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Caption: Workflow for the determination of molecular formula and weight.

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- To cite this document: BenchChem. [A Technical Guide to the Molecular Properties of 2,2,3-Trimethylheptane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12651796#2-2-3-trimethylheptane-molecular-weight-and-formula]

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